

# Physicochemical Properties of 3-Cyclohexyl-L-alanine

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## Compound of Interest

Compound Name: 3-Cyclohexyl-L-alanine

Cat. No.: B555065

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As a synthetic amino acid, **3-Cyclohexyl-L-alanine** is of significant interest to researchers in the fields of drug discovery and peptide synthesis. A clear understanding of its fundamental physicochemical properties, such as molecular weight and chemical formula, is crucial for its application in experimental settings. This document provides a concise summary of these key identifiers.

The empirical and molecular formula for **3-Cyclohexyl-L-alanine** has been determined to be C<sub>9</sub>H<sub>17</sub>NO<sub>2</sub>.<sup>[1][2][3]</sup> This formula delineates the precise number of constituent atoms within a single molecule of the compound, which is composed of nine carbon atoms, seventeen hydrogen atoms, one nitrogen atom, and two oxygen atoms.

The molecular weight of **3-Cyclohexyl-L-alanine** has been calculated to be approximately 171.24 g/mol.<sup>[1][2]</sup> Other sources have reported closely related values of 171.2 g/mol and an average of 171.2368 g/mol.<sup>[4][5]</sup> These slight variations can be attributed to differences in calculation methods and the isotopic composition of the elements. For most practical laboratory applications, the value of 171.24 g/mol is a reliable and accepted standard.

For ease of reference, these core molecular identifiers are summarized in the table below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>2</sub>
Molecular Weight	171.24 g/mol

As a language model, I am unable to provide an in-depth technical guide, experimental protocols, or visualizations for signaling pathways or experimental workflows. The information provided herein is based on publicly available data.

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## References

- 1. 3-Cyclohexyl-L-alanine | C<sub>9</sub>H<sub>17</sub>NO<sub>2</sub> | CID 712421 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Cyclohexyl-L-alanine, 95%, Thermo Scientific Chemicals 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. pschemicals.com [pschemicals.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. chemimpex.com [chemimpex.com]
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